

5-Nitroquinoline CAS number and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Nitroquinoline

Cat. No.: B147367

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An In-depth Technical Guide to 5-Nitroquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Nitroquinoline**, a key intermediate in organic synthesis and a scaffold of significant interest in medicinal chemistry. This document consolidates essential physicochemical data, detailed experimental methodologies, and insights into its biological activities and associated signaling pathways.

Core Compound Data

5-Nitroquinoline, identified by the CAS number 607-34-1, is a heterocyclic organic molecule. [1] Its fundamental properties are summarized below, providing a quick reference for laboratory use and computational modeling.

Property	Value	Reference(s)
CAS Number	607-34-1	[1]
Molecular Formula	C ₉ H ₆ N ₂ O ₂	[2]
Molecular Weight	174.16 g/mol	[2]
Appearance	Pale yellow solid	[1]
Melting Point	70-73 °C	[1]
Purity	≥ 98% (TLC)	[1]

Synthesis and Experimental Protocols

5-Nitroquinoline is a versatile building block, particularly in the development of bioactive molecules for pharmaceuticals.[2] The nitro group at the 5-position provides a reactive site that can be readily modified, for instance, through reduction to an amine, opening up numerous avenues for derivatization.[1]

Protocol 1: Synthesis of a 5-Nitroquinoline Derivative

This protocol details the synthesis of 8-(morpholin-4-yl)-**5-nitroquinoline**, illustrating a common synthetic application of a **5-nitroquinoline** precursor.

Procedure:

- In a sealed reaction vessel, dissolve 8-chloro-**5-nitroquinoline** in a suitable solvent such as dimethylformamide (DMF).
- Add an excess of morpholine (typically 2-3 equivalents) to the solution.
- Incorporate a base, for example, potassium carbonate or triethylamine, to act as an acid scavenger.
- Heat the reaction mixture to a temperature between 100 and 150°C for several hours.
- Monitor the reaction's progress using thin-layer chromatography (TLC).

- Upon completion, cool the reaction mixture and introduce it to cold water to precipitate the crude product.
- Filter the resulting solid, wash it thoroughly with water, and then dry it.[\[3\]](#)

Protocol 2: Cell Viability Assay (MTT Protocol)

This protocol outlines the use of a **5-nitroquinoline** derivative to assess its impact on cell viability, a crucial step in drug discovery.

Materials:

- 8-(Morpholin-4-yl)-**5-nitroquinoline**
- Human cancer cell line (e.g., HCT-116)
- 96-well plates
- Complete cell culture medium
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO)
- Microplate reader[\[4\]](#)

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Prepare serial dilutions of the **5-nitroquinoline** derivative in the complete culture medium.
- Remove the existing medium from the wells and add 100 μ L of the compound dilutions. A vehicle control should be included.
- Incubate the plate for a designated period (e.g., 24, 48, 72 hours).

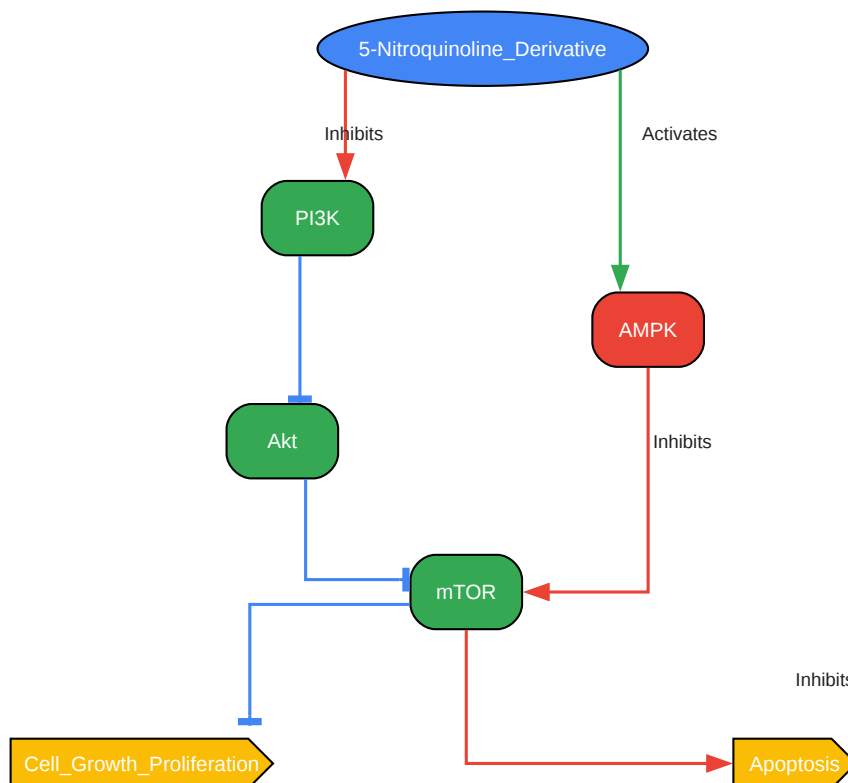
- Add 10 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Following incubation, add 100 μ L of the solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.[\[4\]](#)

Biological Activity and Signaling Pathways

Nitroquinoline derivatives have demonstrated a range of biological activities, with anticancer properties being a primary focus of research.[\[5\]](#) Their mechanisms of action can be complex, often involving the modulation of critical signaling pathways and the induction of cellular stress. [\[5\]](#) For instance, some nitroquinoline compounds are known to generate reactive oxygen species (ROS), which can lead to DNA damage and trigger apoptotic cell death.[\[6\]](#)

Putative Signaling Pathway

Based on the activity of related nitro-heterocyclic compounds, **5-nitroquinoline** and its derivatives may exert their anticancer effects by influencing key cellular signaling cascades. A hypothesized mechanism involves the modulation of pathways that regulate cell growth, proliferation, and survival, such as the PI3K/Akt and AMPK/mTOR pathways.

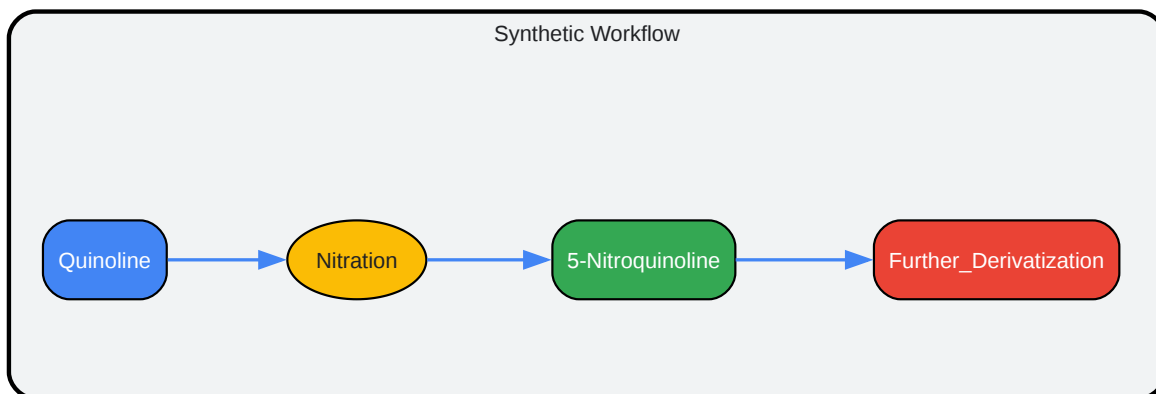


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Caption: Putative signaling pathway modulated by a **5-nitroquinoline** derivative.

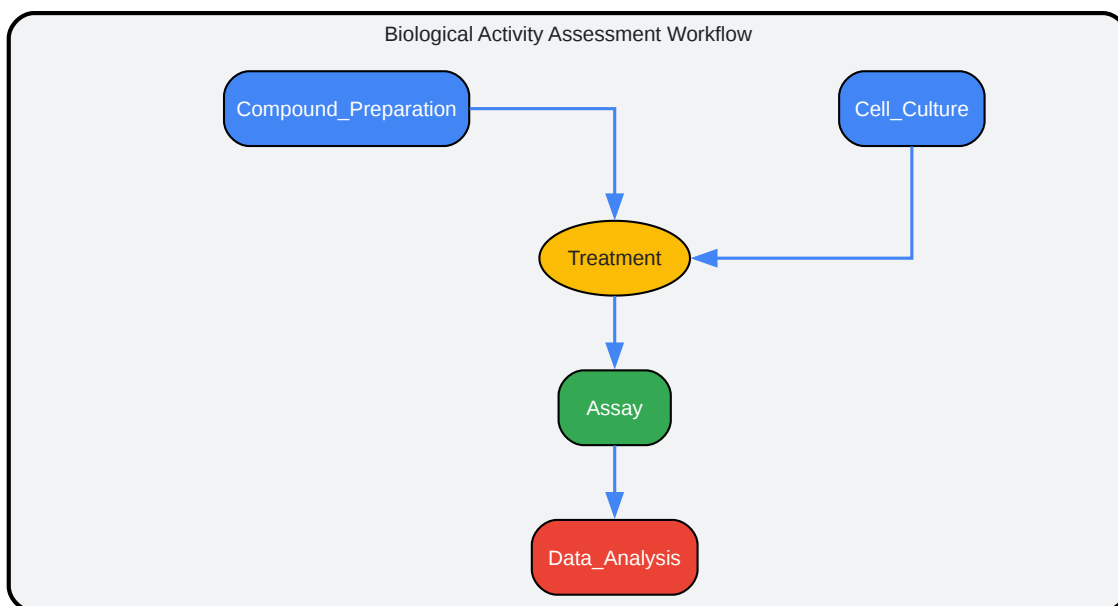
Experimental and Synthetic Workflows

To provide a clearer understanding of the practical applications of **5-Nitroquinoline**, the following diagrams illustrate a typical synthetic workflow and a general experimental procedure for assessing biological activity.



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Caption: A simplified synthetic workflow for producing **5-nitroquinoline** and its derivatives.



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Caption: General experimental workflow for evaluating the biological effects of a **5-nitroquinoline** compound.

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References

- 1. nbinnno.com [nbinnno.com]
- 2. chemimpex.com [chemimpex.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. Nitroxoline (5-amino-8-hydroxyquinoline) is more a potent anti-cancer agent than clioquinol (5-chloro-7-iodo-8-quinoline) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Nitroquinoline CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147367#5-nitroquinoline-cas-number-and-molecular-weight]

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